

In-Depth Technical Guide: Bcr-Abl-IN-4 (CAS 188260-50-6)

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Compound of Interest

Compound Name: *Bcr-abl-IN-4*

Cat. No.: *B12415988*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bcr-abl-IN-4**, a potent inhibitor of the Bcr-Abl tyrosine kinase. The information is curated for researchers, scientists, and professionals involved in drug development and cancer research.

Core Compound Data

Bcr-abl-IN-4 is a small molecule inhibitor belonging to the phenylaminopyrimidine class of compounds. It is specifically designed to target the constitutively active Bcr-Abl tyrosine kinase, a key driver in Chronic Myeloid Leukemia (CML).

Property	Value
CAS Number	188260-50-6
Molecular Formula	C ₂₃ H ₂₁ F ₄ N ₅ O
Molecular Weight	459.44 g/mol
Biological Activity	Bcr-Abl Tyrosine Kinase Inhibitor
pIC ₅₀	6.46
Solubility	Soluble in DMSO
Storage	Store at -20°C

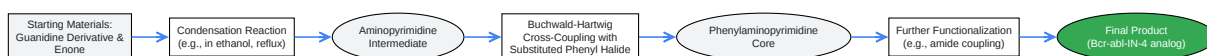
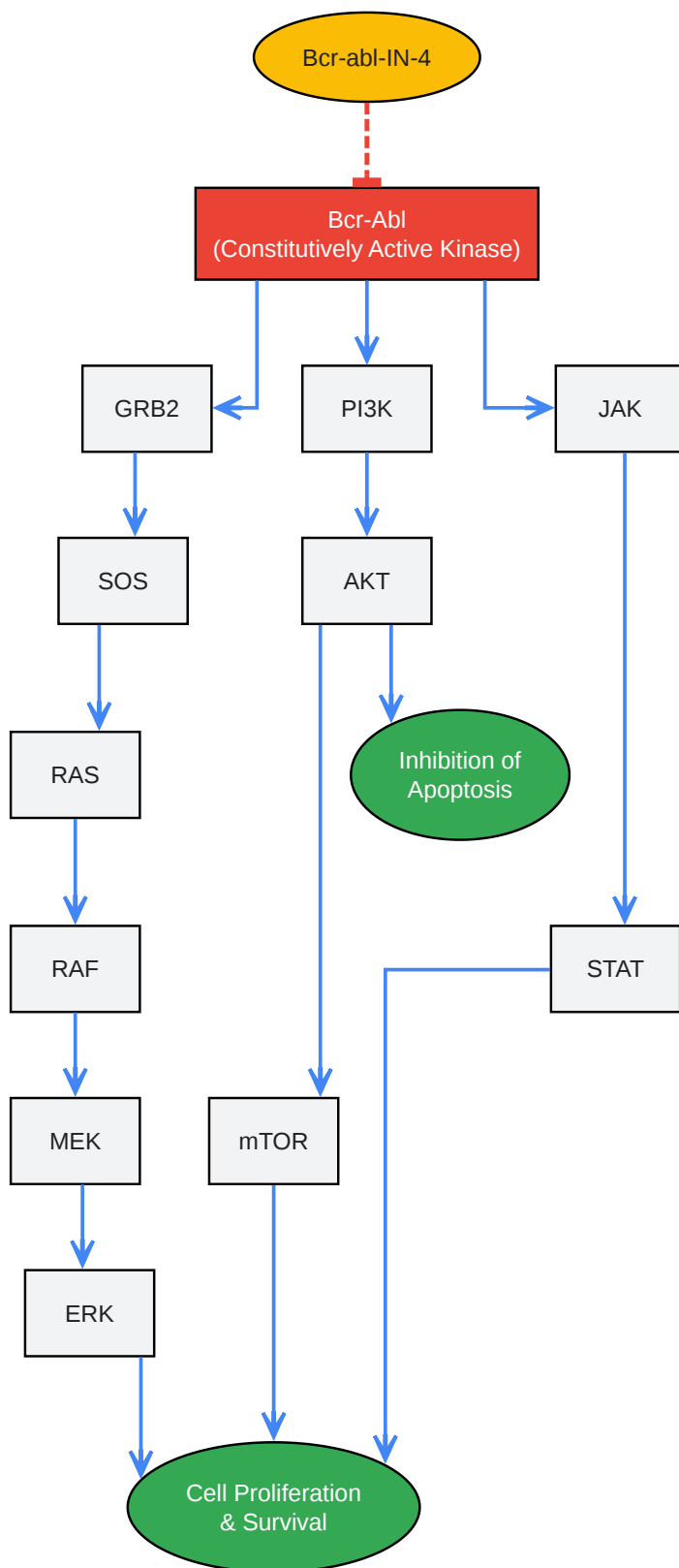
Mechanism of Action and Signaling Pathways

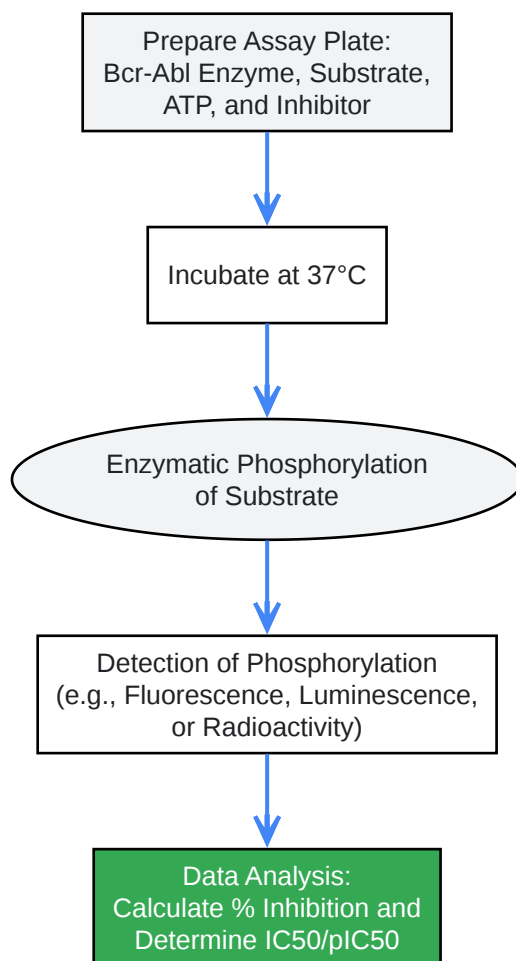
The Bcr-Abl fusion protein, resulting from the Philadelphia chromosome translocation (t(9;22)), possesses deregulated tyrosine kinase activity. This aberrant activity drives the uncontrolled proliferation of leukemia cells through the activation of several downstream signaling pathways. Bcr-Abl inhibitors, including **Bcr-abl-IN-4**, function by competing with ATP for the binding site within the kinase domain of the Bcr-Abl protein. This competitive inhibition blocks the autophosphorylation of Bcr-Abl and the subsequent phosphorylation of its downstream targets, thereby arresting the pro-proliferative and anti-apoptotic signals.

The primary signaling cascades affected by Bcr-Abl activity and consequently inhibited by **Bcr-abl-IN-4** include:

- **RAS/RAF/MEK/ERK Pathway:** This pathway is crucial for cell proliferation, differentiation, and survival.
- **PI3K/AKT/mTOR Pathway:** A critical pathway that promotes cell survival and proliferation while inhibiting apoptosis.
- **JAK/STAT Pathway:** This pathway is involved in the transcriptional regulation of genes related to cell survival and proliferation.

Below are diagrams illustrating the Bcr-Abl signaling network and the point of intervention for inhibitors like **Bcr-abl-IN-4**.





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